

(Bromoethynyl)benzene: A Technical Guide for Synthetic Applications

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Compound of Interest

Compound Name: (Bromoethynyl)benzene

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For Researchers, Scientists, and Drug Development Professionals

(Bromoethynyl)benzene, a halogenated alkyne, serves as a versatile building block in organic synthesis, particularly in the construction of complex molecular architectures. Its unique combination of a reactive bromo-alkynyl group and a stable phenyl ring makes it a valuable reagent in a variety of coupling reactions. This technical guide provides an in-depth overview of its chemical properties, synthesis, and key applications, with a focus on experimental protocols relevant to researchers in drug discovery and materials science.

Core Properties and Specifications

(Bromoethynyl)benzene, also known as 1-bromo-2-phenylacetylene, is a liquid at room temperature. Key identifying information and physical properties are summarized below.

Property	Value	Reference
CAS Number	932-87-6	[1]
Molecular Formula	C ₈ H ₅ Br	
Molecular Weight	181.03 g/mol	
Appearance	Light yellow oil	[2]
Storage Temperature	-20°C	

Synthesis of (Bromoethyl)benzene

A common and effective method for the synthesis of **(bromoethyl)benzene** involves the reaction of phenylacetylene with an electrophilic bromine source, such as N-bromosuccinimide (NBS), in the presence of a silver catalyst.

Experimental Protocol: Synthesis from Phenylacetylene

This protocol outlines a standard procedure for the laboratory-scale synthesis of **(bromoethyl)benzene**.^[2]

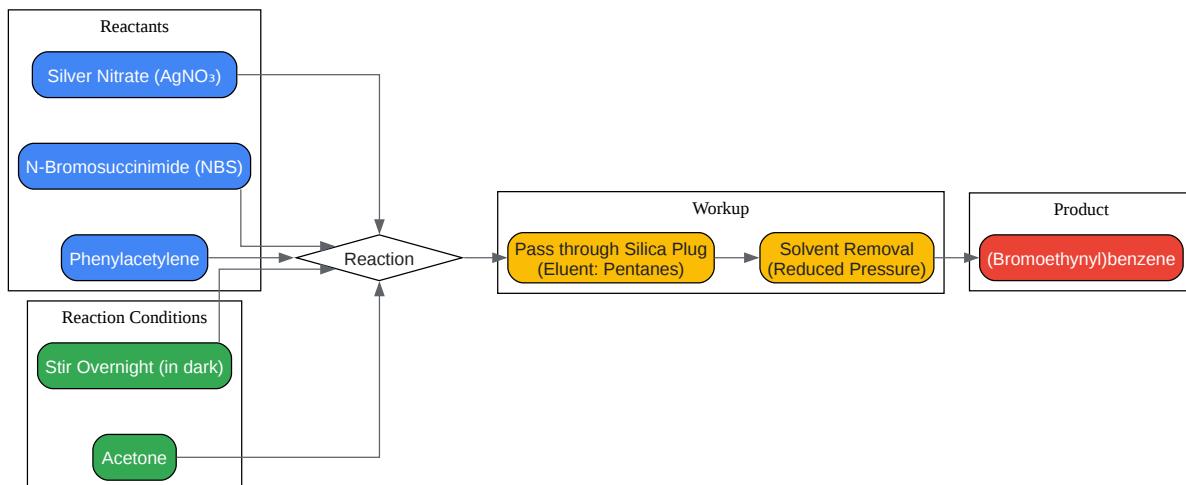
Materials:

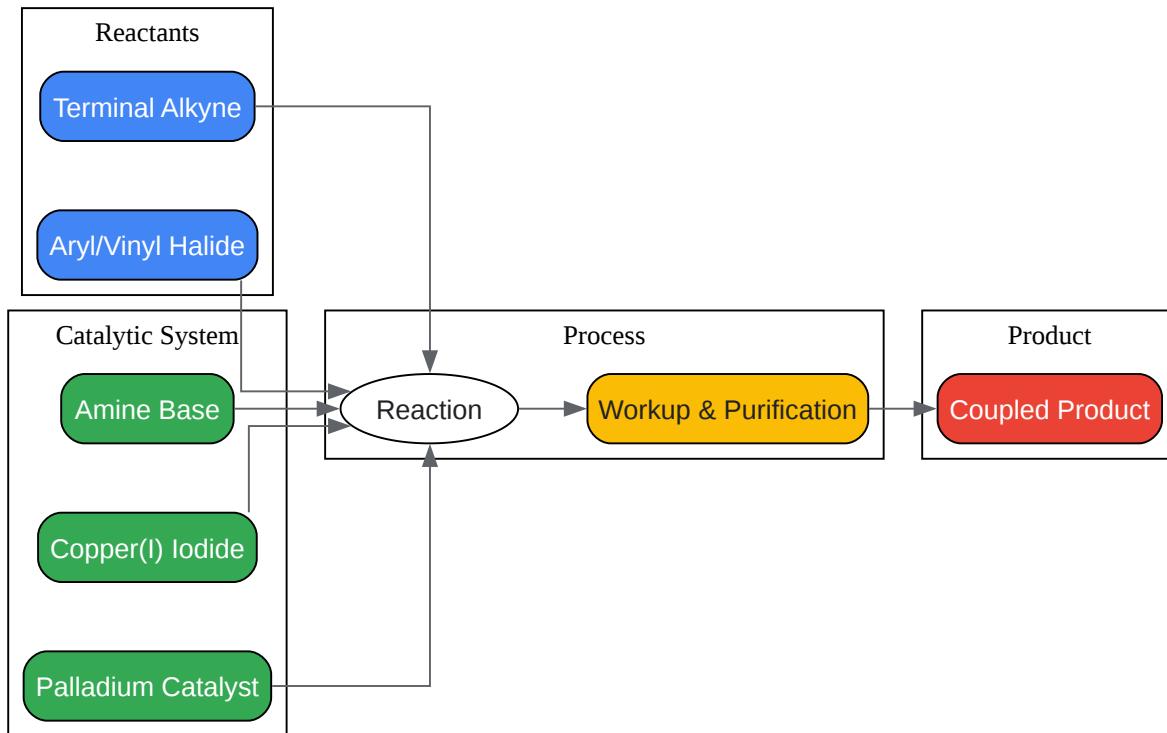
- Phenylacetylene
- N-Bromosuccinimide (NBS)
- Silver nitrate (AgNO_3)
- Acetone
- Pentanes
- Silica gel
- 100 mL Schlenk flask

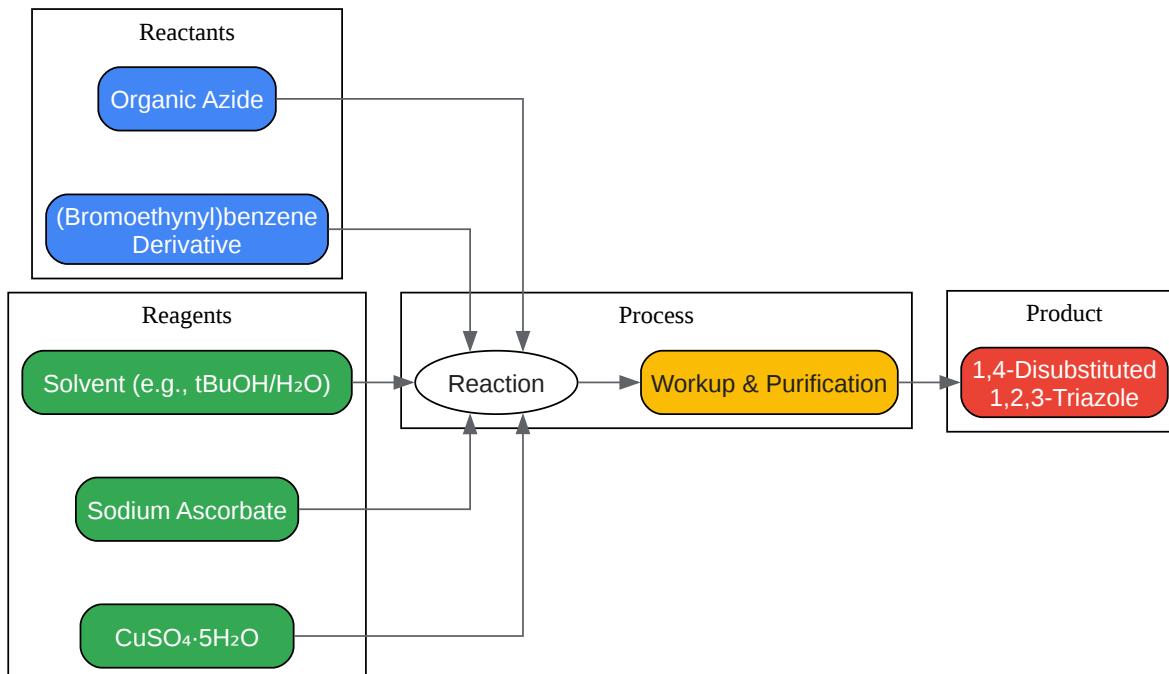
Procedure:

- In a 100 mL Schlenk flask, dissolve phenylacetylene (10.0 mmol, 1.00 equiv.), N-bromosuccinimide (12.0 mmol, 1.20 equiv.), and silver nitrate (1.00 mmol, 0.10 equiv.) in acetone.
- Stir the mixture overnight, ensuring the exclusion of light.
- Following the reaction, pass the mixture through a plug of silica gel using pentanes as the eluent.

- Remove the solvent under reduced pressure to yield **(bromoethynyl)benzene** as a light yellow oil.[2]







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References

- 1. (Bromoethynyl)benzene | C₈H₅Br | CID 136737 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. rsc.org [rsc.org]

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